

Introduction to Chlorin e6 (Ce6) for Photodynamic Therapy (PDT)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorophine

Cat. No.: B10827518

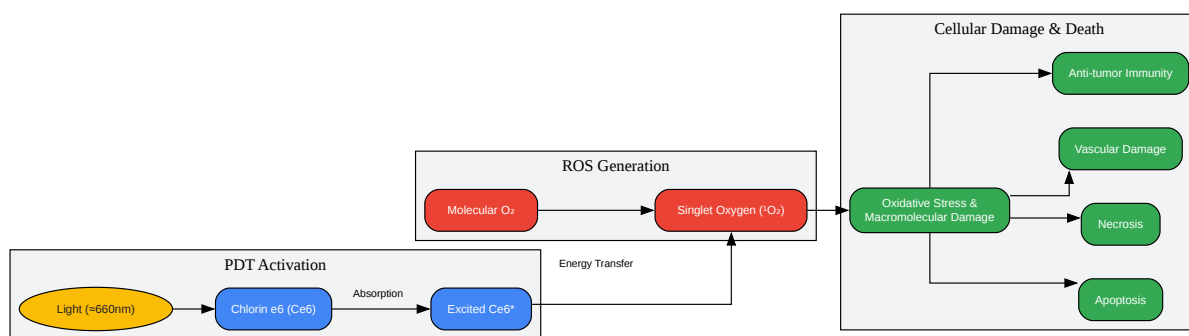
[Get Quote](#)

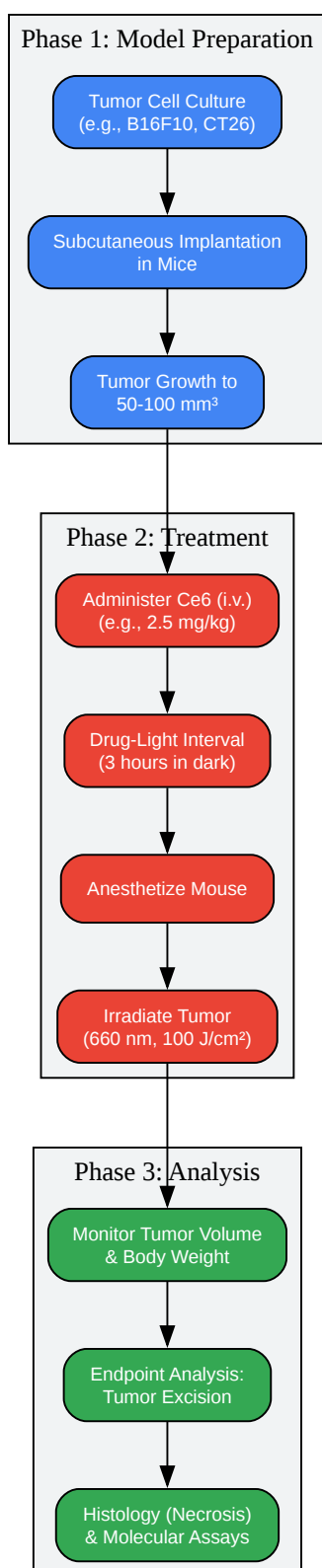
Chlorin e6 (Ce6) is a photosensitizer derived from chlorophyll that is used in photodynamic therapy (PDT), a minimally invasive therapeutic modality for various cancers and other diseases.[3][4] Ce6 exhibits strong absorption in the red region of the light spectrum (around 660 nm), which allows for deeper tissue penetration compared to first-generation photosensitizers.[5] The principle of Ce6-PDT involves the systemic or local administration of Ce6, which preferentially accumulates in tumor tissues. Subsequent irradiation of the tumor with light of a specific wavelength activates Ce6, leading to the generation of cytotoxic reactive oxygen species (ROS), primarily singlet oxygen ($^1\text{O}_2$). This process induces tumor cell death, damages tumor vasculature, and can stimulate an anti-tumor immune response. Ce6 is noted for its high singlet oxygen quantum yield, relatively rapid clearance from the body, and favorable safety profile, making it a promising agent for PDT.

Mechanism of Action: Ce6-Mediated Photodynamic Therapy

The therapeutic effect of Ce6-PDT is initiated by the absorption of photons by the Ce6 molecule. This elevates the photosensitizer to an excited singlet state, which can then transition to a longer-lived triplet state. From this triplet state, Ce6 can transfer its energy to molecular oxygen ($^3\text{O}_2$), converting it into the highly reactive singlet oxygen ($^1\text{O}_2$). This singlet oxygen is the primary cytotoxic agent responsible for damaging cellular components, including lipids, proteins, and nucleic acids, ultimately leading to cell death through apoptosis and necrosis.

Signaling Pathway of PDT-Induced Cell Death





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chlorin e6: A Promising Photosensitizer in Photo-Based Cancer Nanomedicine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. Effects of chlorin e6-mediated photodynamic therapy on human colon cancer SW480 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Vascular-targeted photodynamic therapy with glucose-conjugated chlorin e6 for dogs with spontaneously occurring tumours - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction to Chlorin e6 (Ce6) for Photodynamic Therapy (PDT)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827518#in-vivo-studies-of-chlorophine-in-animal-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com